

A Technical Guide to Zinc Nitrite for Researchers

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Compound of Interest

Compound Name: Zinc nitrite
CAS No.: 10102-02-0
Cat. No.: B158719

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This technical guide provides an in-depth overview of **zinc nitrite** ($\text{Zn}(\text{NO}_2)_2$), focusing on its chemical identifiers, properties, experimental protocols, and its role in cellular signaling pathways. The information is tailored for researchers, scientists, and professionals in drug development who are interested in the chemistry and biological implications of this compound.

Chemical Identifiers and Properties

Zinc nitrite is an inorganic compound that serves as a source of both zinc ions (Zn^{2+}) and nitrite ions (NO_2^-). Its identification and properties are crucial for its application in research and development.

Identifiers

A comprehensive list of identifiers for **zinc nitrite** is provided below, facilitating its unambiguous identification in chemical databases and regulatory documents.

Identifier Type	Value
CAS Number	10102-02-0[1]
PubChem CID	10130086[1]
Molecular Formula	N ₂ O ₄ Zn or Zn(NO ₂) ₂ [1]
IUPAC Name	zinc dinitrite[1]
UNII (Unique Ingredient Identifier)	06S5JTN2GK[1]
Synonyms	Nitrous acid, zinc salt; ZINC NITRITE [MI][1]

Physical and Chemical Properties

The known physical and chemical properties of **zinc nitrite** are summarized in the table below. It is important to distinguish these from the properties of the more common zinc nitrate. Data for solid, anhydrous **zinc nitrite** is limited due to its instability.

Property	Value
Molecular Weight	157.4 g/mol [1]
Physical State	Hygroscopic solid.[2]
Solubility	Soluble in water.[1][2]
Stability	Known to be vulnerable to hydrolysis, forming zinc oxynitrite upon evaporation of its aqueous solution.[1]
Thermal Decomposition	Decomposes at approximately 100°C when heated in air, releasing nitrogen oxides.[1]

Experimental Protocols

This section details methodologies for the synthesis, quantification, and study of the biological effects of **zinc nitrite** and its constituent ions.

Synthesis of Aqueous Zinc Nitrite Solution (Electrolytic Method)

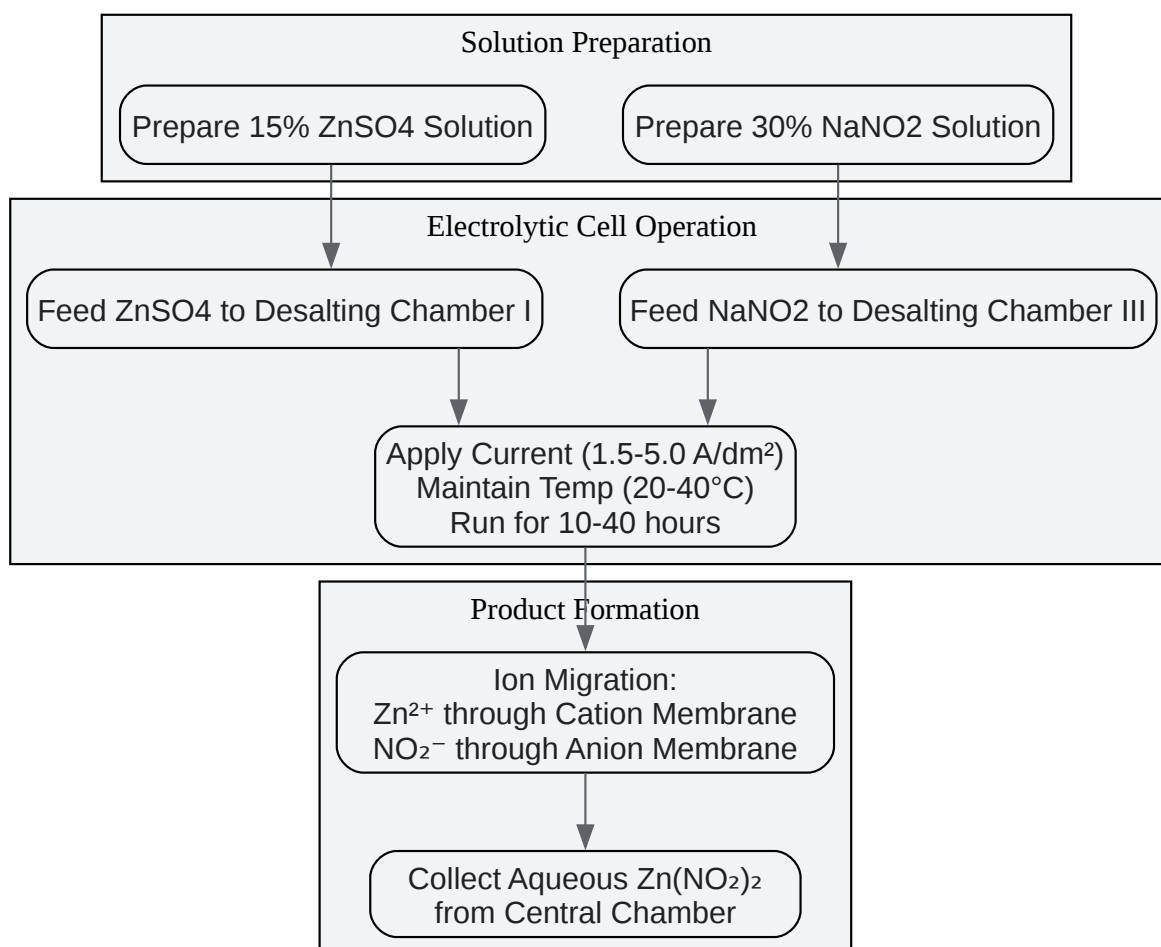
A stable aqueous solution of **zinc nitrite** can be prepared via electrolytic synthesis involving a double decomposition reaction. This method avoids the instability associated with the solid form.^[1]

Methodology: The synthesis utilizes a three-chamber electrolytic cell separated by an anion-exchange membrane and a cation-exchange membrane.^[1]

- Preparation of Solutions:
 - Prepare a 15% (by weight) aqueous solution of zinc sulfate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$).
 - Prepare a 30% (by weight) aqueous solution of sodium nitrite (NaNO_2).
 - Deionized water is used as the electrode solution.
- Electrolytic Cell Setup:
 - Feed the zinc sulfate solution to the desalting chamber adjacent to the cation-exchange membrane.
 - Feed the sodium nitrite solution to the desalting chamber adjacent to the anion-exchange membrane.
 - The central chamber, where the product will form, is filled with deionized water.
- Electrolysis:
 - Apply a current density in the range of 1.5 to 5.0 A/dm².
 - Maintain the reaction temperature between 20°C and 40°C.
 - Continue the electrolysis for 10 to 40 hours. During this process, Zn^{2+} ions migrate through the cation-exchange membrane and NO_2^- ions migrate through the anion-exchange membrane into the central chamber, forming an aqueous solution of **zinc nitrite**.^[1]

- Product Specification:
 - The resulting solution typically contains 15-20% by weight $\text{Zn}(\text{NO}_2)_2$, with controlled low levels of sodium and sulfate ions.[1]

Experimental Workflow for Aqueous **Zinc Nitrite** Synthesis



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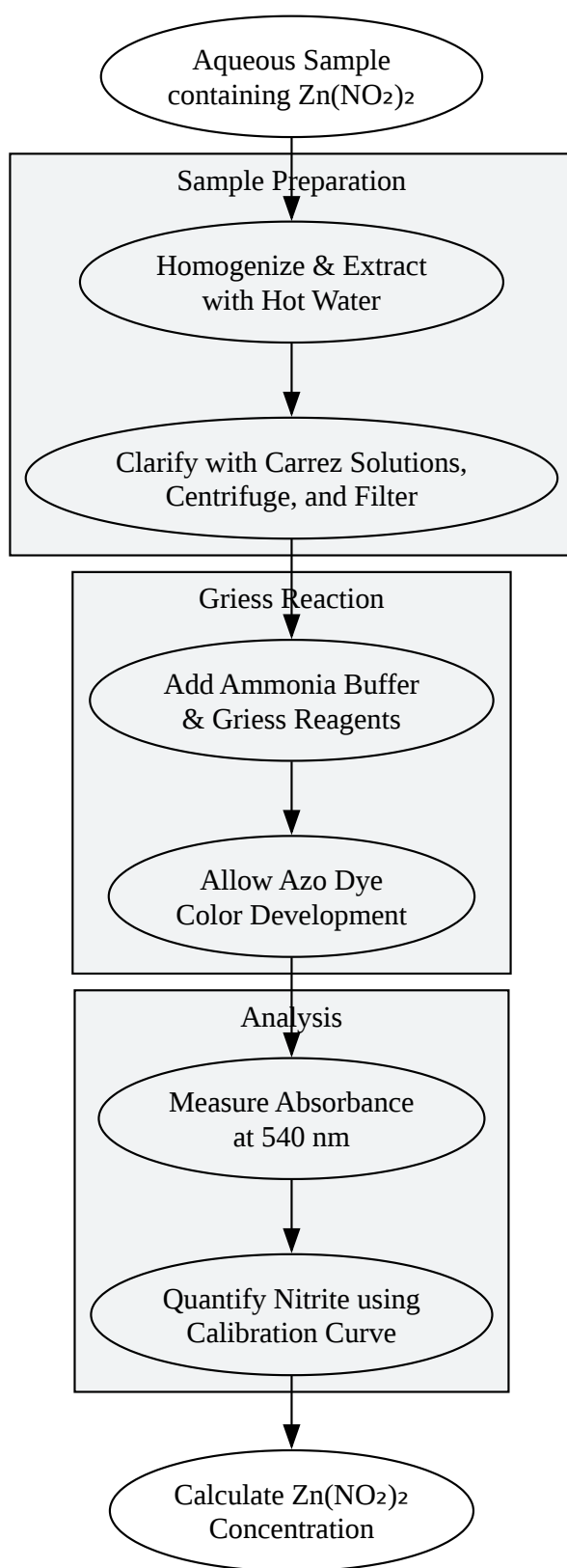
Caption: Workflow for electrolytic synthesis of aqueous **zinc nitrite**.

Spectrophotometric Quantification of Zinc Nitrite

This protocol describes a method for the determination of nitrite, which can be applied to quantify **zinc nitrite** in aqueous samples. The method is based on the Griess reaction.

Methodology:

- Sample Preparation:
 - Homogenize and extract the sample containing **zinc nitrite** with hot water.
 - Clarify the sample by adding Carrez solutions, followed by centrifugation and filtration to remove interfering substances.
- Colorimetric Reaction (Griess Reaction):
 - Transfer a known volume of the clarified sample extract to a reaction vessel.
 - Add an ammonia buffer to adjust the pH.
 - Add the Griess color reagents (typically sulfanilamide and N-(1-naphthyl)ethylenediamine). Nitrite in the sample will diazotize the sulfanilamide, which then couples with the N-(1-naphthyl)ethylenediamine to form a colored azo dye.
- Spectrophotometric Measurement:
 - Allow time for the color to develop fully.
 - Measure the absorbance of the solution at 540 nm using a spectrophotometer.
- Quantification:
 - Determine the nitrite concentration by comparing the absorbance to a calibration curve prepared with known concentrations of a nitrite standard.
 - The concentration of $\text{Zn}(\text{NO}_2)_2$ can be calculated stoichiometrically from the determined nitrite concentration.



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Caption: Interplay between zinc and nitric oxide signaling pathways.

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References

- 1. US20040052717A1 - Aqueous solution of zinc nitrite and method for production thereof - Google Patents [patents.google.com]
- 2. Zinc nitrite CAS#: 10102-02-0 [m.chemicalbook.com]
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